

ML-098: A Potent Activator of the Rab7 GTPase

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Compound of Interest

Compound Name: ML-098

Cat. No.: B15612591

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Abstract

ML-098 is a small molecule activator of the Ras-related protein Rab7, a key regulator of endo-lysosomal trafficking. By increasing the affinity of Rab7 for guanine nucleotides, **ML-098** promotes the active, GTP-bound state of the protein, thereby influencing a variety of cellular processes. This document provides a comprehensive overview of the chemical structure, physicochemical and pharmacological properties, and key experimental protocols related to **ML-098**, intended to serve as a valuable resource for researchers in cell biology and drug discovery.

Chemical Structure and Properties

ML-098, also known as CID-7345532, is an indole-3-carboxylic acid derivative. Its chemical identity and key physicochemical properties are summarized in the tables below.

Table 1: Chemical Identification of ML-098

Identifier	Value
IUPAC Name	1-[2-(2,5-dimethylphenoxy)ethyl]-1H-indole-3-carboxylic acid[1]
CAS Number	878978-76-8[1]
Molecular Formula	C ₁₉ H ₁₉ NO ₃ [1]
Molecular Weight	309.36 g/mol [2]
SMILES	<chem>Cc1ccc(C)c(OCCn2cc(C(O)=O)c3ccccc23)c1</chem> [2]
InChI Key	LILIWWFBJKBUCO-UHFFFAOYSA-N[1]

Table 2: Physicochemical Properties of ML-098

Property	Value
Appearance	White to off-white solid powder/crystalline solid[1]
Solubility	Soluble in DMSO; insoluble in water and ethanol[1][3]
Storage	Store at -20°C for long-term stability[1]
Stability	Stable for years when stored properly as a solid[1]

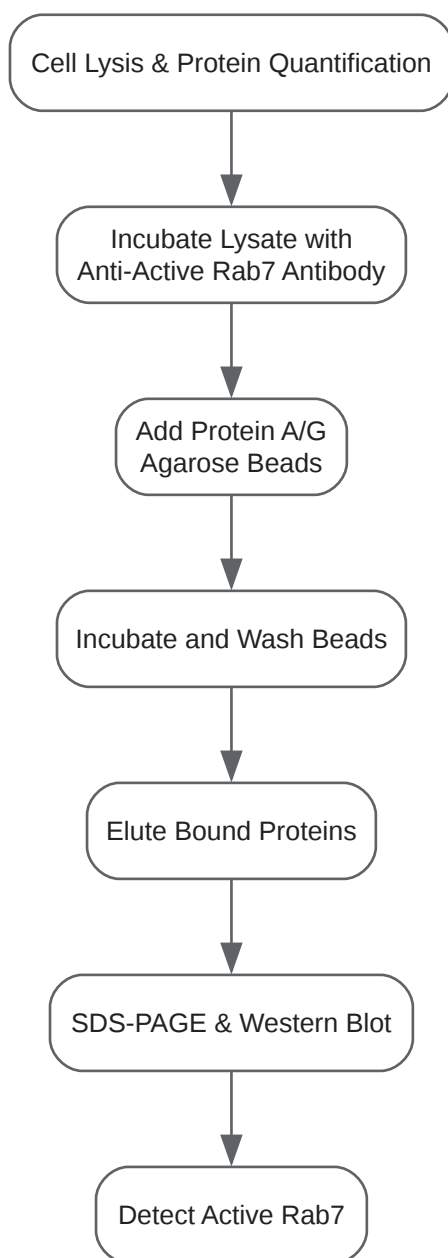
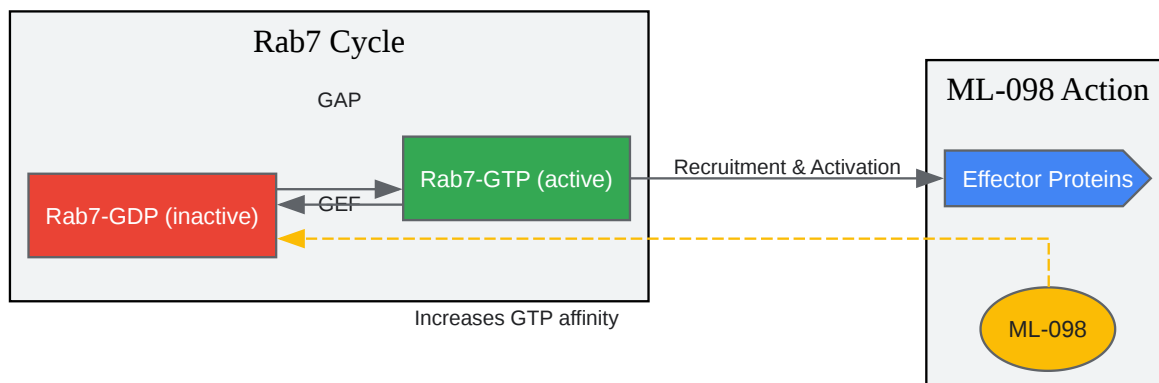
Pharmacological Properties

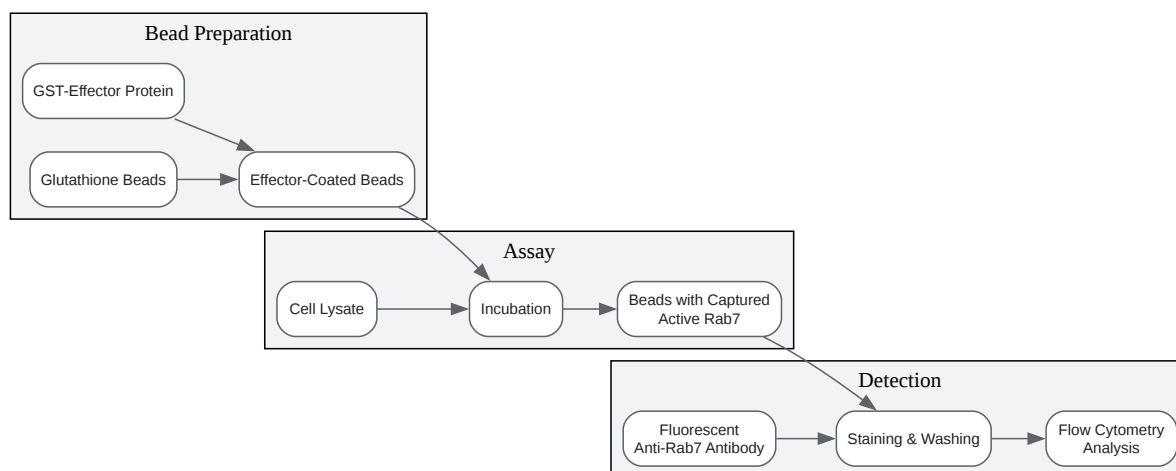
ML-098 is a potent and selective activator of Rab7, a small GTPase that plays a critical role in the regulation of vesicular transport, particularly in the late endosomal pathway.

Mechanism of Action

The Ras superfamily of GTPases, including Rab7, function as molecular switches, cycling between an active GTP-bound state and an inactive GDP-bound state. **ML-098** functions by increasing the affinity of Rab7 for guanine nucleotides.[1][2] This promotes the formation of the active Rab7-GTP complex, leading to the recruitment and activation of downstream effector

proteins. It is hypothesized that **ML-098** and similar activators interact with an allosteric binding site on the GTPase.[1][2][4]





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